

An In-depth Technical Guide to the Physical Properties of 2,3-Dibromopropene

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Compound of Interest

Compound Name: 2,3-Dibromopropene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,3-dibromopropene** ($C_3H_4Br_2$), a halogenated organic compound. The information herein is intended to support research, synthesis, and development activities by providing reliable physical data and standardized experimental methodologies.

Overview of 2,3-Dibromopropene

2,3-Dibromopropene, with the CAS number 513-31-5, is a reactive halogenated alkene.^[1] At room temperature, it exists as a colorless to light yellow or brown liquid with a pungent odor.^[2] Its structure, featuring two bromine atoms and a double bond, makes it a valuable intermediate in organic synthesis, particularly for producing flame retardants, pharmaceuticals, and agricultural chemicals.^[2] Due to its chemical nature, it is typically stored in a cool, dark place under an inert atmosphere to prevent degradation.^[3]

Physical Properties

The physical characteristics of **2,3-dibromopropene** are summarized in the table below. These values are critical for handling, storage, and application in various experimental and industrial settings.

Property	Value	Notes	Source(s)
Molecular Formula	C ₃ H ₄ Br ₂	[4]	
Molecular Weight	199.87 g/mol	[4]	
Appearance	Colorless to light yellow/orange/brown clear liquid	At room temperature.	[3][5]
Odor	Pungent, irritating	Characteristic of organohalides.	[2][5]
Boiling Point	141 °C (at 760 mmHg)	Boiling point is pressure-dependent.	
42-44 °C (at 17 mmHg)	[3][6]		
Melting Point	-32 °C	[2]	
-54 °C	[5]		
Density	2.045 g/mL	at 25 °C	[6][7]
1.934 g/mL	at 25 °C	[3]	
2.13 g/mL	Specific Gravity (20/20): 2.04	[8]	
Refractive Index	1.544 (n _{20/D})	[3][6]	
1.5370 to 1.5470	[8]		
Vapor Pressure	7.58 mmHg	[4]	
Solubility	Insoluble in water.	The hydrocarbon portion contributes to hydrophobic interactions.[5]	[3]
Soluble in organic solvents.	Soluble in chloroform, ether, and acetone.[2]	[2]	
Flash Point	81 °C (177.8 °F)	Closed cup.	

Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties of liquid compounds like **2,3-dibromopropene**.

3.1 Determination of Boiling Point (Micro-Reflux Method)

This method is suitable when only a small volume of the liquid sample is available.[\[9\]](#)[\[10\]](#)

- Apparatus: Small test tube (e.g., 150mm diameter), magnetic stirrer bar, heating block with hot plate stirrer, thermometer, clamp.
- Procedure:
 - Add approximately 0.5 mL of the liquid sample into the test tube along with a small magnetic stirring bar.[\[10\]](#)
 - Place the test tube in the heating block and clamp it securely.
 - Position a thermometer so that the bulb is about 1 cm above the surface of the liquid.[\[10\]](#)
 - Turn on the stirrer to ensure gentle mixing and begin heating the block.
 - Observe the sample until it boils and the vapor condenses on the walls of the test tube, creating a "reflux ring."
 - Adjust the thermometer's position so that its bulb is level with this reflux ring to ensure an accurate measurement of the vapor temperature.[\[9\]](#)
 - When the temperature reading stabilizes while the liquid is gently refluxing, record this value as the boiling point.[\[9\]](#)[\[10\]](#)
 - It is crucial to record the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.[\[10\]](#)

3.2 Determination of Density

The density of a liquid is its mass per unit volume. A straightforward method involves direct mass and volume measurements.[\[11\]](#)[\[12\]](#)

- Apparatus: Graduated cylinder or volumetric pipette, analytical balance.
- Procedure:
 - Place a clean, dry measuring vessel (e.g., a 10 mL graduated cylinder) on the analytical balance and tare the mass to zero.[\[13\]](#)
 - Carefully transfer a precise volume of **2,3-dibromopropene** into the measuring vessel. For higher accuracy, a volumetric pipette is recommended.[\[14\]](#)
 - Record the exact volume of the liquid added.
 - Place the measuring vessel containing the liquid back on the balance and record the mass.[\[15\]](#)
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[11\]](#)
 - The procedure should be repeated multiple times to ensure precision, and the average value should be reported. The temperature at which the measurement is made must be recorded.

3.3 Determination of Refractive Index

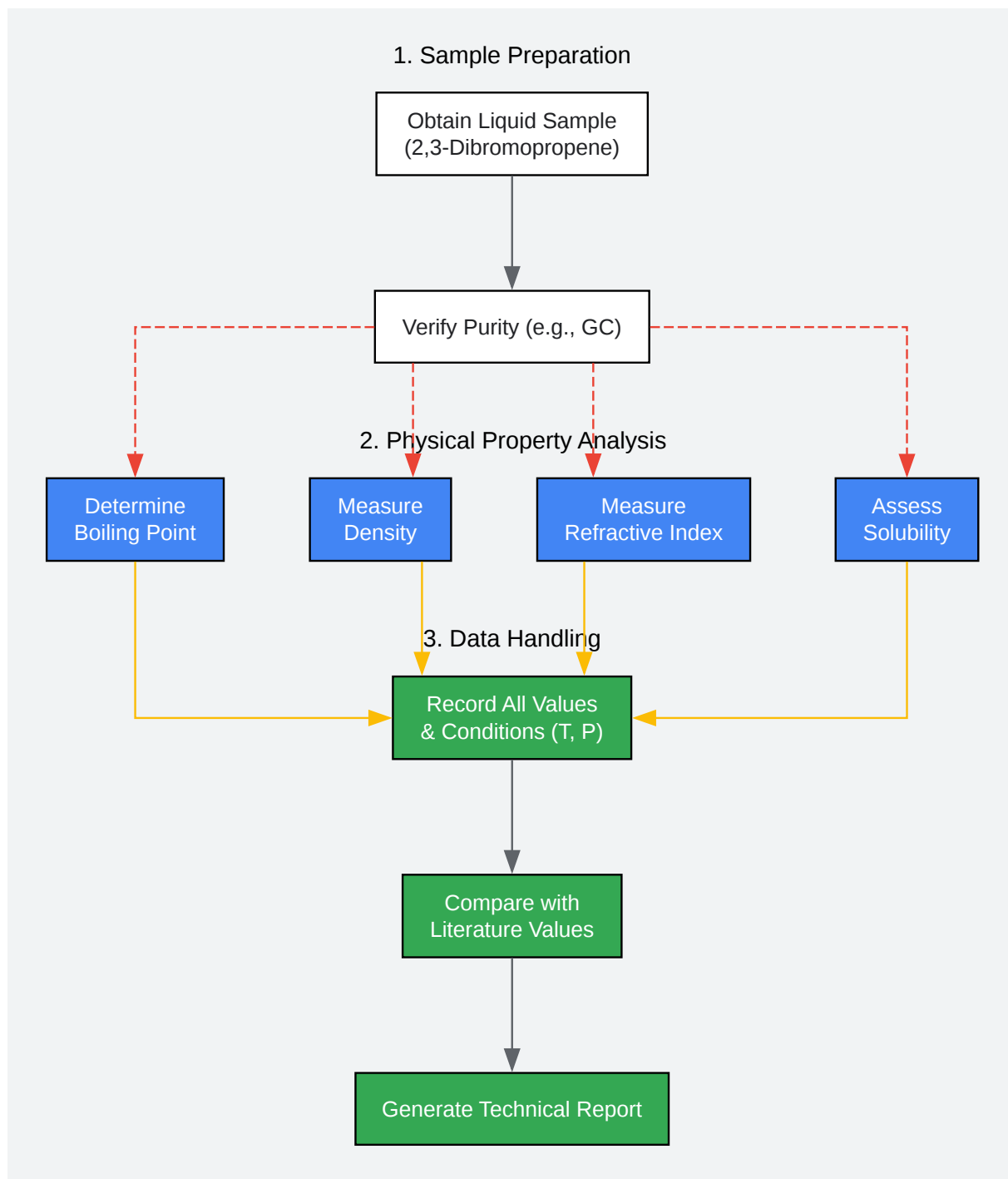
The refractive index is a fundamental optical property. It can be measured using various methods, including a Michelson interferometer for high precision.[\[16\]](#)

- Apparatus: A refractometer (e.g., Abbe refractometer) is most common. Alternatively, a setup with a Michelson interferometer can be used for high-precision measurements.[\[16\]](#)[\[17\]](#)
- Procedure (using Abbe Refractometer):
 - Ensure the prism of the refractometer is clean and dry.
 - Calibrate the instrument using a standard sample with a known refractive index (e.g., distilled water).

- Place a few drops of **2,3-dibromopropene** onto the surface of the measuring prism.
- Close the prism assembly securely.
- While looking through the eyepiece, adjust the control knob until the boundary line (the line separating the light and dark fields) is sharp and centered on the crosshairs.
- If color dispersion is observed at the boundary, adjust the compensator dial until the line is sharp and achromatic (black and white).
- Read the refractive index value from the instrument's scale. Record the temperature, as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a liquid chemical sample like **2,3-dibromopropene**.



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Caption: Workflow for Physical Characterization of a Liquid Chemical.

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